

safety and handling of 2-Amino-2,3dimethylbutyramide

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Compound of Interest

Compound Name: 2-Amino-2,3-dimethylbutyramide

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An In-depth Technical Guide to the Safety and Handling of **2-Amino-2,3-dimethylbutyramide**

This guide provides comprehensive safety and handling information for **2-Amino-2,3-dimethylbutyramide** (CAS No. 40963-14-2), intended for researchers, scientists, and drug development professionals. It covers physical and chemical properties, detailed safety protocols, and experimental procedures for its synthesis.

Compound Identification and Properties

2-Amino-2,3-dimethylbutyramide is a carboxylic acid derivative used as an intermediate in the synthesis of various compounds, including imidazolinone herbicides and new chiral ligands. [1][2][3][4] It is also utilized in pharmaceutical research as an intermediate for bioactive peptides and enzyme inhibitors.[1]

Table 1: Physicochemical Properties of **2-Amino-2,3-dimethylbutyramide**



Property	Value	Source(s)	
Molecular Formula	C ₆ H ₁₄ N ₂ O	[1][3][5][6]	
Molecular Weight	130.19 g/mol	[3][5][6]	
CAS Number	40963-14-2	[1][3][5][6][7]	
Appearance	White to off-white crystalline solid/powder	[1][8]	
Melting Point	62-64°C / 76.0-80.0°C	[3]	
Boiling Point	242.7°C (Predicted)	[3][8]	
Density	0.982 g/cm³ (Predicted)	[3][9]	
Flash Point	100.6°C	[9]	
Solubility	Soluble in water, ethanol, acetone. Slightly soluble in chloroform, DMSO. Insoluble in benzene, toluene.	[1][3]	
рКа	16.12 ± 0.50 (Predicted) [1]		

Safety and Handling

While studies on the toxicity of **2-Amino-2,3-dimethylbutyramide** are limited, it is considered to have low acute toxicity based on its structural class.[1] However, it is classified as an irritant and harmful if swallowed.[7][9] Prolonged exposure may lead to mild irritation of the eyes, skin, and respiratory tract.[1] There is no conclusive evidence linking it to carcinogenic effects.[1]

Hazard Identification

Table 2: GHS Hazard and Precautionary Statements



Code	Statement Source(s)		
H302	Harmful if swallowed	[9]	
H315	Causes skin irritation	uses skin irritation [7][9]	
H319	Causes serious eye irritation [7][9]		
H335	May cause respiratory irritation	y irritation [7][9]	
P261	Avoid breathing dust/fume/gas/mist/vapors/spr ay	[7][9][10]	
P264	Wash skin thoroughly after handling	[7][9][10]	
P270	Do not eat, drink or smoke when using this product	[9][10]	
P271	Use only outdoors or in a well- ventilated area	a well- [7][9][10]	
P280	Wear protective gloves/protective clothing/eye protection/face protection	[7][9][10]	
P301+P317	IF SWALLOWED: Get medical help	[9][10]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water	[7]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	[7][10]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if [7] present and easy to do. Continue rinsing		

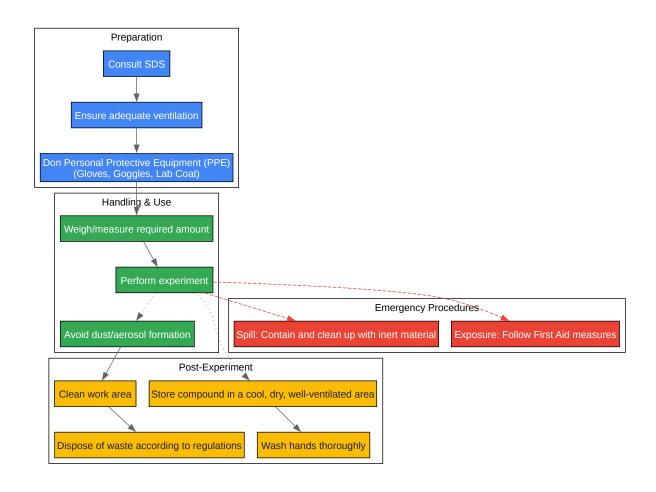


P403+P233	Store in a well-ventilated place. Keep container tightly closed	[7][10]
P405	Store locked up	[7][10]
P501	Dispose of contents/container to an approved waste disposal plant	[7][9]

Safe Handling Workflow

The following diagram outlines the standard workflow for safely handling **2-Amino-2,3-dimethylbutyramide** in a laboratory setting.





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Figure 1: Workflow for the safe handling of **2-Amino-2,3-dimethylbutyramide**.



First Aid Measures

- Inhalation: Remove the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[7][10]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[10]

Storage and Disposal

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents and sources of ignition.[1][7][10] Dispose of the chemical and its container in accordance with local, regional, and national regulations.[7][10]

Experimental Protocols: Synthesis

2-Amino-2,3-dimethylbutyramide is primarily synthesized from 2-Amino-2,3-dimethylbutyronitrile via chemical or enzymatic hydrolysis.[2]

Chemical Synthesis via Acid Hydrolysis

This method involves the hydration of the nitrile group using a strong acid.[2][3]

Materials:

- (-)-2-Amino-2,3-dimethylbutyronitrile
- Concentrated Sulfuric Acid
- Concentrated Ammonium Hydroxide
- Methylene Chloride

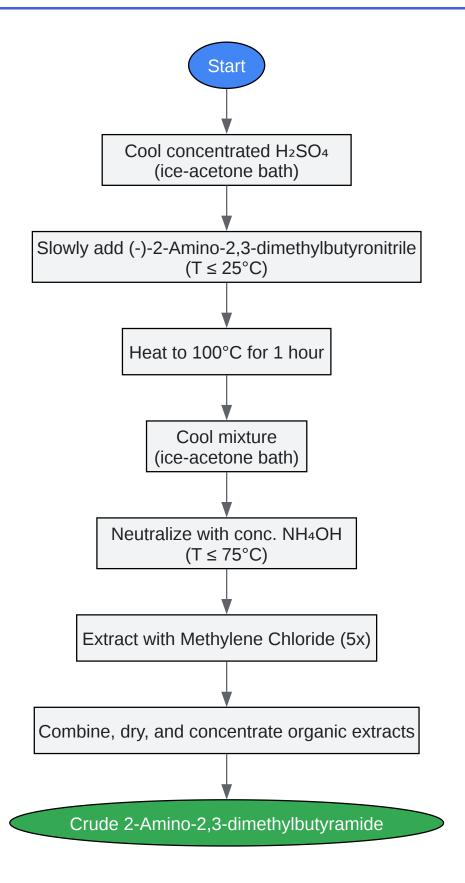


Ice-acetone bath

Procedure:

- Cool 29.7 ml of concentrated sulfuric acid in a reaction flask using an ice-acetone bath with stirring.[2][11][12]
- Slowly add 11.8 g of (-)-2-Amino-2,3-dimethylbutyronitrile, ensuring the reaction temperature does not exceed 25°C.[2][11][12]
- After addition is complete, heat the mixture to 100°C and maintain for 1 hour.[2][11][12]
- Cool the mixture back down using an ice-acetone bath.[2]
- Carefully neutralize the mixture by adding 85 ml of concentrated ammonium hydroxide, keeping the temperature below 75°C.[2][11][12]
- Extract the product from the aqueous mixture five times using methylene chloride.[2]
- Combine the organic extracts, dry them over a suitable drying agent (e.g., anhydrous sodium sulfate), and concentrate using a rotary evaporator to obtain the crude product.[2]





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Figure 2: Experimental workflow for chemical synthesis.



Enzymatic Synthesis

Biocatalytic methods using nitrile hydratase enzymes from microorganisms like Rhodococcus boritolerans or Nocardia globerula offer a milder and more selective alternative to chemical synthesis.[2][13]

Materials:

- 2-Amino-2,3-dimethylbutyronitrile
- Whole cells of Rhodococcus boritolerans or Nocardia globerula containing nitrile hydratase
- Buffer solution (pH 6.0 10.0)
- Bioreactor

Procedure (Aqueous System):

- Prepare wet cells of the selected microorganism.[2]
- Suspend the wet cells in a buffer solution (pH 6.0 10.0) within a bioreactor to a concentration of 5 to 50 g/L.[2][11]
- Add 2-Amino-2,3-dimethylbutyronitrile to the reaction mixture to a final concentration of 0.03
 0.3 M.[2][11]
- Maintain the reaction at a controlled temperature (e.g., 10°C for R. boritolerans, 20-40°C for N. globerula).[2]
- Monitor the reaction progress. If the substrate concentration falls below 0.01M, more can be added.[11]
- After the reaction is complete, the product can be isolated from the conversion fluid.[12]

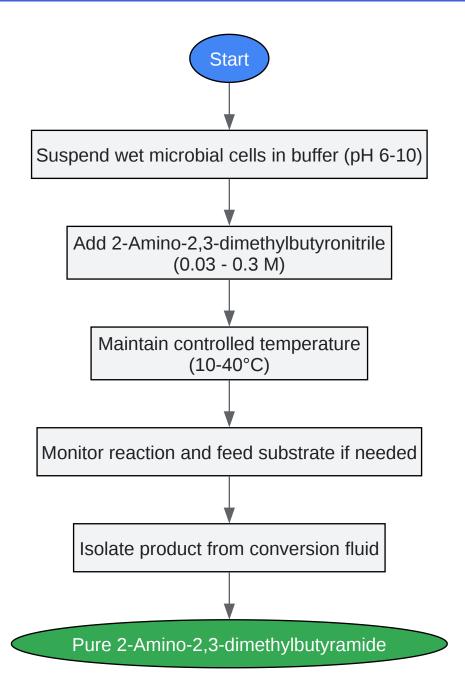
Table 3: Comparison of Synthesis Methods



Parameter	Chemical Synthesis (Sulfuric Acid)	Enzymatic Synthesis (R. boritolerans)	Enzymatic Synthesis (N. globerula)
Key Reagent/Catalyst	Concentrated H ₂ SO ₄	Whole cells of Rhodococcus boritolerans	Whole cells of Nocardia globerula
Reaction Temperature	0°C to 100°C	10°C	20 - 40°C
Reaction pH	Strongly Acidic, then Basic	Alkaline (up to 9.3)	6.0 - 10.0
Notes	Harsh conditions	Milder conditions, high selectivity	Milder conditions, high selectivity

Source:[2]





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Figure 3: General workflow for enzymatic synthesis.

Signaling Pathways

Currently, there is no publicly available information detailing specific signaling pathways in which **2-Amino-2,3-dimethylbutyramide** is directly involved. Its primary role described in the literature is that of a chemical intermediate.[1][2][3][4]



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